

Technical Guide: 3-Fluoro-N-methylbenzamide

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Compound of Interest

Compound Name: 3-fluoro-N-methylbenzamide

CAS No.: 701-39-3

Cat. No.: B1599171

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Physicochemical Profile, Synthetic Protocols, and Medicinal Chemistry Utility

Executive Summary

3-fluoro-N-methylbenzamide (C_8H_8FNO) represents a privileged scaffold in modern medicinal chemistry, serving as a critical fragment in the development of central nervous system (CNS) agents and androgen receptor antagonists.^[1] Its molecular weight of 153.15 g/mol places it firmly within the "fragment" space ($MW < 300$), making it an ideal starting point for Fragment-Based Drug Discovery (FBDD).^[2]

This technical guide provides a rigorous analysis of the molecule's properties, validated synthetic pathways, and analytical characterization standards.^{[1][2]} It is designed for researchers requiring actionable data for library synthesis or lead optimization.^{[1][2]}

Part 1: Physicochemical Profile & Molecular Identity^{[1][2][3][4]}

The precise determination of molecular weight and lipophilicity is paramount for predicting blood-brain barrier (BBB) penetration and metabolic stability. The fluorine substitution at the

meta position is not merely structural; it electronically deactivates the ring and blocks metabolic oxidation at a vulnerable site.[\[1\]](#)[\[2\]](#)

Table 1: Core Physicochemical Data[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value	Technical Context
Molecular Weight (Average)	153.15 g/mol	Used for stoichiometric calculations in synthesis. [1] [3]
Monoisotopic Mass	153.0590 g/mol	Critical for High-Resolution Mass Spectrometry (HRMS) identification ($[M+H]^+ = 154.066$). [3]
Formula	C ₈ H ₈ FNO	-
LogP (Predicted)	~1.4 - 1.6	Indicates moderate lipophilicity, favorable for CNS penetration. [1] [3]
Topological Polar Surface Area (TPSA)	~29.1 Å ²	Well below the 90 Å ² threshold for BBB permeability. [1] [2] [3]
H-Bond Donors / Acceptors	1 / 2	Compliant with Lipinski's Rule of 5 and Congreve's Rule of 3 (for fragments).

The "Fluorine Effect" in Benzamides

The strategic placement of fluorine at the C3 position offers two distinct advantages over the non-fluorinated parent (N-methylbenzamide):

- **Metabolic Blocking:** The C-F bond (approx. 116 kcal/mol) is significantly stronger than the C-H bond, preventing Cytochrome P450-mediated hydroxylation at the meta position.[\[1\]](#)[\[2\]](#)
- **Electronic Modulation:** Fluorine acts as an inductive electron-withdrawing group (EWG), lowering the pKa of the amide proton and potentially altering the hydrogen-bonding capability with target proteins.[\[1\]](#)

Part 2: Validated Synthetic Architectures

Two primary methodologies are recommended for the synthesis of **3-fluoro-N-methylbenzamide**. Method A is preferred for scale-up (>10g), while Method B is optimized for parallel library synthesis (mg scale).[\[1\]](#)[\[2\]](#)

Method A: Acyl Chloride Condensation (Scale-Up)

This method utilizes the high reactivity of 3-fluorobenzoyl chloride to drive the reaction to completion rapidly.[\[1\]](#)

- Precursor: 3-Fluorobenzoic acid (converted to acid chloride in situ or purchased).[\[1\]](#)
- Reagents: Thionyl Chloride (SOCl₂) or Oxalyl Chloride; Methylamine (aqueous or THF solution).[\[1\]](#)[\[2\]](#)
- Base: Triethylamine (Et₃N) or Diisopropylethylamine (DIPEA).[\[1\]](#)[\[2\]](#)

Step-by-Step Protocol:

- Activation: Dissolve 3-fluorobenzoic acid (1.0 equiv) in dry Dichloromethane (DCM). Add catalytic DMF (2 drops).[\[1\]](#)[\[2\]](#) Dropwise add Oxalyl Chloride (1.2 equiv) at 0°C. Stir at RT for 2 hours until gas evolution ceases. Concentrate to remove excess oxalyl chloride.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Coupling: Re-dissolve the crude acid chloride in dry DCM. Cool to 0°C.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Addition: Slowly add Methylamine (2.0 equiv, 2M in THF) and Et₃N (1.5 equiv). The reaction is exothermic; maintain temperature <5°C.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Workup: After 1 hour, quench with 1M HCl (to remove excess amine). Wash organic layer with sat.[\[1\]](#)[\[2\]](#) NaHCO₃ and Brine.[\[1\]](#)[\[2\]](#) Dry over MgSO₄ and concentrate.
- Purification: Recrystallization from EtOAc/Hexanes (if solid) or Silica Flash Chromatography (0-5% MeOH in DCM).[\[1\]](#)

Method B: HATU-Mediated Coupling (Library Scale)

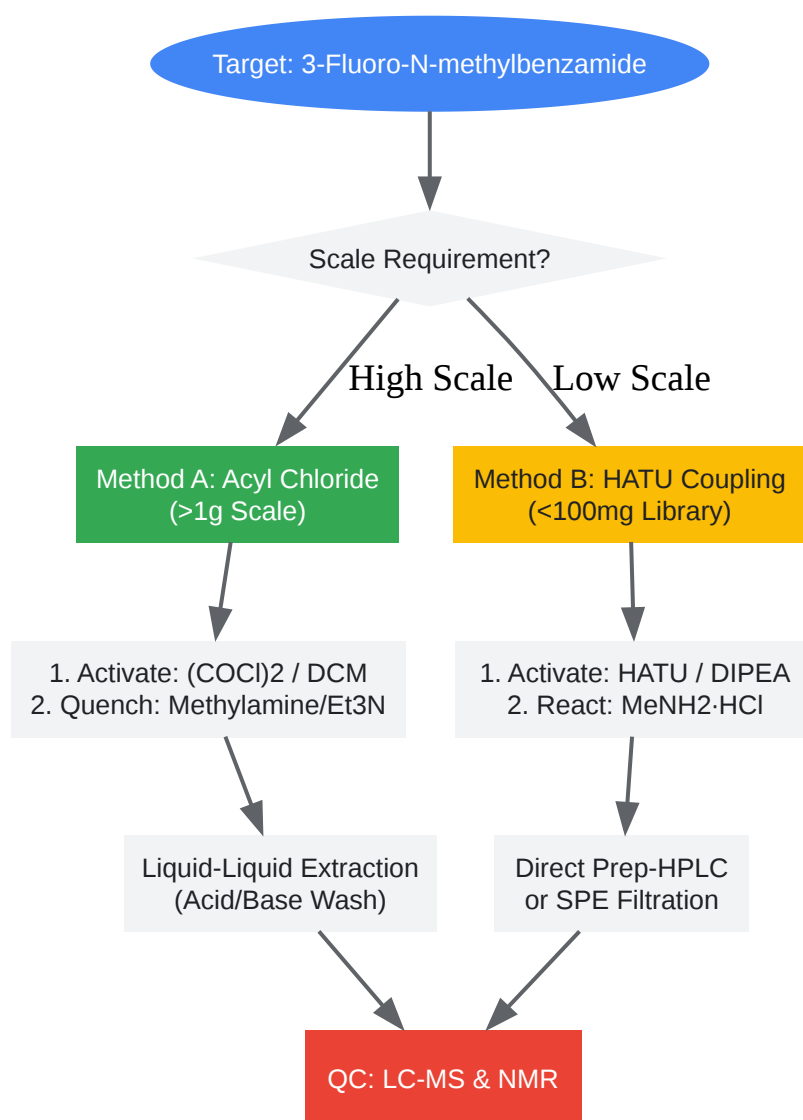
Ideal for avoiding moisture-sensitive acid chlorides in high-throughput screening (HTS) campaigns.[\[1\]](#)

- Reagents: HATU (1.1 equiv), DIPEA (2.0 equiv).[\[1\]](#)[\[2\]](#)
- Solvent: DMF (Anhydrous).[\[1\]](#)[\[2\]](#)

Step-by-Step Protocol:

- Dissolve 3-fluorobenzoic acid (1.0 equiv) in DMF.[\[1\]](#)
- Add DIPEA (2.0 equiv) and HATU (1.1 equiv).[\[1\]](#)[\[2\]](#) Stir for 15 mins to form the activated ester.
- Add Methylamine hydrochloride (1.2 equiv).[\[1\]](#)[\[2\]](#)
- Stir at RT for 4–16 hours. Monitor by LC-MS.[\[1\]](#)
- Self-Validating Step: Check pH. If <8, add more DIPEA to ensure the amine salt is deprotonated.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Visualization: Synthetic Decision Tree



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Figure 1: Decision matrix for selecting the optimal synthetic route based on scale and purity requirements.

Part 3: Analytical Characterization & Integrity[1][2] [3]

To ensure scientific integrity, the synthesized compound must pass a "Triad of Confirmation": Mass, Proton Connectivity, and Fluorine Incorporation.[1][2]

Mass Spectrometry (LC-MS)

- Target Ion: Look for $[M+H]^+ = 154.1$.^{[1][2]}
- Fragmentation Pattern: A loss of 31 Da (CH_3NH_2) typically yields the acylium ion $[C_7H_4FO]^+$ at $m/z \sim 123$.^[2]

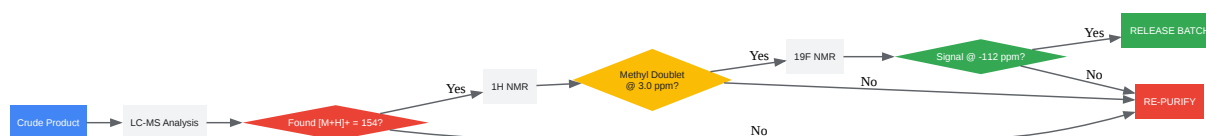
Nuclear Magnetic Resonance (NMR)

The presence of the fluorine atom introduces spin-spin coupling (

), splitting proton signals that would otherwise be singlets or simple doublets.^{[1][2]}

- 1H NMR (400 MHz, $CDCl_3$):
 - Amide Methyl: ~ 3.00 ppm (doublet, $J \approx 5$ Hz).^{[1][2]} Note: This couples to the NH proton.^{[1][2][3]}
 - Amide NH: ~ 6.0 – 7.0 ppm (broad singlet).^{[1][2]}
 - Aromatic Region (6.8–7.6 ppm): Look for complex splitting due to F-coupling.^[1] The proton ortho to the fluorine often appears as a doublet of triplets or multiplet.^{[1][2]}
- ^{19}F NMR:
 - Signal: Expect a singlet (or weak multiplet if proton-coupled) around -110 to -115 ppm.^[1] This is the definitive "fingerprint" for the 3-fluoro substituent.^[1]

Visualization: Analytical Validation Logic



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Figure 2: Step-by-step analytical validation workflow to confirm structural identity.

Part 4: Medicinal Chemistry Context[1][2][3]

Fragment-Based Drug Discovery (FBDD)

3-fluoro-N-methylbenzamide is a "rule-of-three" compliant fragment.[1] In FBDD screens, it is often used to probe hydrophobic pockets where the fluorine atom can displace high-energy water molecules or engage in orthogonal multipolar interactions with carbonyl carbons of the protein backbone.[1][2]

Structural Analogues

This scaffold serves as a core motif in larger, clinically relevant molecules.[1][2] For instance, the 4-amino-2-fluoro and 3-fluoro benzamide patterns are recurrent in androgen receptor signaling inhibitors (e.g., analogs of Enzalutamide) and MAO-B inhibitors.[1] The 3-fluoro group specifically improves metabolic half-life (

) compared to the unsubstituted benzamide by blocking the primary site of oxidative metabolism.[1]

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